

# Potassium Hexanitrorhodate(III): A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: *Potassium hexanitrorhodate(III)*

Cat. No.: *B106653*

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For researchers, scientists, and professionals engaged in drug development, a precise understanding of chemical compounds is paramount. This document provides a detailed examination of **Potassium hexanitrorhodate(III)**, focusing on its fundamental molecular properties.

## Molecular Identity and Composition

**Potassium hexanitrorhodate(III)** is a coordination complex with the central metal ion, rhodium, in the +3 oxidation state. It is coordinated by six nitrite ligands. The compound's key identifiers and properties are summarized below.

Property	Value
Molecular Formula	$K_3[Rh(NO_2)_6]$ <sup>[1]</sup> or $K_3N_6O_{12}Rh$ <sup>[2][3]</sup>
Molecular Weight	496.23 g/mol <sup>[1][2]</sup>
CAS Number	17712-66-2 <sup>[1][2]</sup>
Appearance	Powder <sup>[4]</sup>

The molecular formula  $K_3[Rh(NO_2)_6]$  clearly indicates a central rhodium (Rh) atom surrounded by six nitrite ( $NO_2$ ) groups, with three potassium (K) ions providing the counter charge.<sup>[1]</sup> This structure is a classic example of an octahedral coordination complex.<sup>[1]</sup>

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## References

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